Zinc White

• IUPAC Name: oxozinc
• InChI: InChI=1S/O.Zn
• InChI Key: XLOMVQKBTHCTTD-UHFFFAOYSA-N

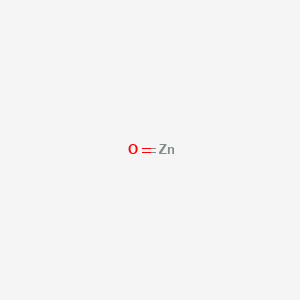

• Canonical SMILES: O=[Zn]
• Molecular Formula: OZn, ZnO
• Molecular Weight: 81.4 g/mol
• Physical Description: Crude zinc oxide is a yellow-gray granular solid with no odor. It is insoluble in water. The primary hazard is the threat posed to the environment. Immediate steps should be taken to limit its spread to the environment. Prolonged inhalation of the dust may result in metal fume fever with symptoms of chills, fever, muscular pain, nausea and vomiting., Dry Powder; Dry Powder, Liquid; Dry Powder, Other Solid; Dry Powder, Pellets or Large Crystals; Liquid; Other Solid; Pellets or Large Crystals; Pellets or Large Crystals, Liquid; Pellets or Large Crystals, Other Solid, White, odorless solid; [NIOSH], WHITE POWDER., White, odorless solid.
• Solubility: 0.0004 % at 64 °F (NIOSH, 2023), Insoluble in water, Slowly decomposed by water, Soluble in dilute acid, Soluble in acids and alkalies; insoluble in alcohol, 0.00042 g/100 cu cm water at 18 °C, Solubility in water: none, (64 °F): 0.0004%
• Density: 5.61 (NIOSH, 2023) - Denser than water; will sink, 5.6 g/cu cm, 5.6 g/cm³, 5.61
• Vapor Pressure: 0 mmHg (approx) (NIOSH, 2023), 0 mm Hg (approx), 0 mmHg (approx)
• Impurities: ... Some technical grades contain a few tenths of a percent lead.
• Color/Form: White or yellowish-white powder; hexagonal crystals, Coarse white or grayish powder, Hexagonal, wurtzite crystal structure, White powder; hexagonal
• CAS No.: 1314-13-2, 174846-84-5, 174846-83-4, 155149-97-6, 20431-17-8, 174846-87-8, 174846-85-6, 8051-03-4
• Melting Point: 3587 °F (NIOSH, 2023), Zinc 786 °F, 1974 °C, 1975 °C, 3587 °F

Description

Zinc White, chemically known as zinc oxide (ZnO), is a fundamental and versatile inorganic compound of significant interest in multidisciplinary research. This high-purity reagent serves as a wide bandgap semiconductor with a direct bandgap of ~3.37 eV and a large exciton binding energy of 60 meV, making it a pivotal material in the development of optoelectronic devices, including UV lasers, light-emitting diodes (LEDs), and transparent conductive oxides for solar cells. In materials science, it is extensively studied for its role in creating functional composites, ceramics, and as a UV-absorbing additive due to its potent photocatalytic and photoprotective properties. Beyond electronics, its catalytic activity is leveraged in processes such as methanol synthesis and the photodegradation of organic pollutants. In biomedical research, its biocompatibility and antimicrobial efficacy are under investigation for potential applications in biomaterials and drug delivery systems. Furthermore, its function as a vulcanization activator in the rubber industry remains a critical area of study for improving polymer mechanical properties. This product is provided For Research Use Only and is not intended for diagnostic, therapeutic, or any human or veterinary use.

Preparation Methods

Indirect (French) Process

The indirect method, pioneered in the 19th century, remains the most widely used industrial approach. It involves the vaporization of metallic zinc followed by controlled oxidation.

Process Description :
High-purity zinc ingots (>99%) are heated to 1,000°C in a crucible, where they vaporize. The zinc vapor is then exposed to preheated air (800–1,000°C), triggering the exothermic reaction:
$2\text{Zn} + \text{O}_2 \rightarrow 2\text{ZnO} \quad \Delta H = -696 \ \text{kJ/mol}$ .
The resulting ZnO particles are cooled in a cyclone separator, with particle size (30–2,000 nm) controlled by adjusting airflow velocity and combustion chamber turbulence.

Outcomes :

• Purity : >99% ZnO achievable with high-grade feedstock.

• Morphology : Prismoidal particles with blue cathodoluminescence due to low defect density.

• Applications : Preferred for high-end pigments and electronic materials where purity is critical.

Direct (American) Process

This method utilizes zinc-containing ores or industrial by-products (e.g., smelter dust) as feedstock, reducing reliance on refined zinc metal.

Process Description :
Zinc ore (e.g., sphalerite, ZnS) or waste is mixed with anthracite (reducing agent) and lime (flux) and roasted at 1,200–1,300°C. The process involves two stages:

• Reduction of zinc compounds to metallic zinc:
  $\text{ZnCO}_3 \rightarrow \text{ZnO} + \text{CO}_2$
  $\text{ZnO} + \text{C} \rightarrow \text{Zn} + \text{CO}$ .

• Vapor oxidation identical to the indirect method.

Outcomes :

• Purity : 95–98% ZnO due to impurities in feedstock.

• Morphology : Acicular (needle-like) particles with green cathodoluminescence, attributed to oxygen vacancies and larger grain sizes.

• Applications : Cost-effective for bulk industrial uses like rubber additives.

Wet Chemical Synthesis Methods

Wet chemical routes enable precise control over particle size and morphology, making them ideal for high-purity or nanoscale ZnO.

Zinc Carbonate Calcination

This method involves precipitating zinc carbonate from aqueous solutions, followed by thermal decomposition.

Process Description :

• Precipitation : Zinc acetate or nitrate is reacted with ammonium carbonate:
  $\text{Zn(CH}_3\text{COO)}_2 + (\text{NH}_4)_2\text{CO}_3 \rightarrow \text{ZnCO}_3 + 2\text{CH}_3\text{COONH}_4$ .

• Calcination : The precipitate is filtered, washed, and calcined at 500–800°C:
  $\text{ZnCO}_3 \rightarrow \text{ZnO} + \text{CO}_2$ .

Outcomes :

• Purity : >99.9% achievable with reagent-grade precursors.

• Morphology : Spherical nanoparticles (20–100 nm) suitable for biomedical applications.

Hydrothermal Synthesis

Hydrothermal methods leverage high-pressure aqueous environments to crystallize ZnO.

Process Description :
Zinc nitrate and hexamethylenetetramine (HMTA) are heated in an autoclave at 90–150°C for 12–24 hours. HMTA decomposes to release hydroxide ions, facilitating the reaction:
$\text{Zn}^{2+} + 2\text{OH}^- \rightarrow \text{Zn(OH)}_2 \rightarrow \text{ZnO} + \text{H}_2\text{O}$ .

Outcomes :

• Morphology : Tunable nanostructures (rods, flowers) via pH and temperature modulation.

• Crystallinity : High single-crystal quality due to slow growth kinetics.

Biological Synthesis Using Fungi

Recent advances in green chemistry have enabled ZnO synthesis using fungal cultures, such as Trichoderma harzianum.

Process Description :

• Culture Preparation : T. harzianum is grown in potato dextrose broth for 7 days.

• Nanoparticle Synthesis : Fungal filtrate is mixed with 5 mM zinc acetate at pH 9 and 70°C, inducing reduction:
  $\text{Zn}^{2+} + 2\text{e}^- \rightarrow \text{Zn}^0 \rightarrow \text{ZnO} \ (\text{upon oxidation})$ .

Outcomes :

• Particle Size : 50–100 nm (DLS) with hexagonal crystal structure (XRD confirmation).

• Sustainability : Eliminates toxic solvents, though scalability remains challenging.

Advanced Vapor-Phase Methods

Spray Pyrolysis

Aerosol-assisted decomposition of zinc salts yields uniform nanoparticles.

Process Description :
Zinc nitrate solution is atomized into a furnace (600–900°C), where droplets undergo evaporation, solute precipitation, and thermal decomposition:
$\text{Zn(NO}_3)_2 \rightarrow \text{ZnO} + 2\text{NO}_2 + \text{O}_2$ .

Outcomes :

• Morphology : Spherical, monodisperse particles (50–200 nm).

• Applications : Thin-film transistors and UV absorbers.

Nanosmoke Synthesis

Vaporization-condensation in a controlled atmosphere produces tetrapod-shaped ZnO nanoparticles.

Process Description :
Zinc vapor is quenched in an oxygen-rich environment at 10–100 Pa, forming tetrapods via vapor-solid growth.

Outcomes :

• Morphology : Tetrapodal structures with 50–200 nm arms.

• Luminescence : Blue-green emission due to surface defects.

Comparative Analysis of Synthesis Methods

Method	Purity (%)	Particle Size	Energy Use	Cost
Indirect (French)	>99	30–2,000 nm	High	High
Direct (American)	95–98	500–5,000 nm	Moderate	Low
Zinc Carbonate Calcination	>99.9	20–100 nm	Moderate	Moderate
Biological Synthesis	98–99	50–100 nm	Low	High
Spray Pyrolysis	99	50–200 nm	High	Moderate

Challenges and Innovations

• Impurity Control : Direct methods require advanced purification steps (e.g., HCl leaching) to remove Pb, Cd, and Fe.

• Scalability : Biological methods face hurdles in maintaining fungal viability at industrial scales.

• Morphology Engineering : Hydrothermal and nanosmoke techniques enable tailored nanostructures for optoelectronics.

Scientific Research Applications

Art and Conservation

Historical Context
Zinc White was introduced in the mid-19th century as a non-toxic alternative to lead white. It has been utilized by renowned artists like Vincent van Gogh and Piet Mondrian. However, its use has raised concerns regarding degradation phenomena in oil paints, such as delamination and brittleness, which are linked to the pigment's reactivity with binders and other components in paint formulations .

Degradation Studies
Research has focused on understanding the degradation mechanisms of this compound in oil paints. For instance, studies using synchrotron-based techniques have revealed that zinc ions can migrate into the binder, forming zinc carboxylates that affect the photoluminescence properties of the pigment . This migration leads to the formation of vacancies within the pigment structure, contributing to the observed degradation over time.

Case Study: Smithsonian Research
A significant study conducted by scientists at the Smithsonian Institution highlighted long-term issues associated with this compound in oil paints. The findings indicated that paints containing this pigment tend to become brittle and prone to delamination after several years . This research emphasizes the need for careful consideration when using this compound in restoration and conservation practices.

Paint Formulation

Advantages of this compound
this compound offers several advantages in paint formulations:

• Transparency: It provides a clean and subtle white without excessive opacity, making it ideal for mixing with other colors.
• Lightfastness: It enhances the lightfastness of paints, reducing yellowing over time.
• Mildew Resistance: The pigment suppresses mildew formation on paint films, improving durability .

Comparative Analysis with Titanium White
this compound is often compared with Titanium White due to its unique properties. While Titanium White offers high tinting strength and opacity, this compound is preferred for its subtlety and ability to create cooler whites without chalkiness .

Property	This compound	Titanium White
Tinting Strength	Lower	Higher
Opacity	More transparent	Opaque
Lightfastness	Good	Excellent
Mildew Resistance	Yes	Varies

Industrial Applications

Beyond art and conservation, this compound has diverse industrial applications:

• Rubber Industry: Used as a vulcanization accelerator.
• Cosmetics: Incorporated in sunscreens due to its UV-blocking properties.
• Pharmaceuticals: Utilized in ointments and creams for its soothing properties.
• Ceramics and Electronics: Employed in various formulations for its conductive properties .

Mechanism of Action

Zinc white exerts its effects through several mechanisms:

Catalytic Role: Acts as a catalyst in chemical reactions, facilitating the conversion of reactants to products.

Protective Role: Forms a physical barrier on the skin, protecting it from irritants and aiding in the healing of damaged tissue.

UV Protection: Reflects and scatters ultraviolet radiation, preventing skin damage.

Comparison with Similar Compounds

Zinc Carbonate (ZnCO₃)

• Structure and Composition : Often found as hydrozincite (ZnCO₃·H₂O) in commercial Zinc White due to atmospheric CO₂ and moisture exposure .
• Photocatalytic Activity: Lower than ZnO due to reduced surface defects, making it less reactive in degrading organic binders .
• Reactivity: Forms carboxylates in oil-based paints but at a slower rate than pure ZnO .
• Applications : Steelmaking waste component; occasionally used in creams and ointments .

Zinc Phosphate (Zn₃(PO₄)₂, Zn₂P₂O₇)

• Structure : Exists as orthophosphate (Zn₃(PO₄)₂) or pyrophosphate (Zn₂P₂O₇), with low photocatalytic activity .
• Advantages Over ZnO: Minimal sebum degradation under UV light, ideal for cosmetics . High biocompatibility and moisture retention, preventing dry skin .
• Limitations: Lower reflectance compared to ZnO in visible light .

Zinc Sulfide (ZnS)

• Structure : Hexagonal or cubic crystals; often yellowish due to impurities .
• Optical Properties : High refractive index, used in infrared optics and luminescent materials .
• Stability : Oxidizes to sulfate in moist air, limiting its use in humid environments .
• Applications : Pigments in plastics, coatings, and optical windows .

Zinc Sulfate (ZnSO₄)

• Solubility: Highly water-soluble, unlike ZnO or ZnCO₃ .

Data Tables

Table 1: Structural and Physical Properties

Compound	Formula	Crystal Structure	Solubility in Water	Bandgap (eV)	Color
This compound	ZnO	Hexagonal	Insoluble	3.37	White
Zinc Carbonate	ZnCO₃	Trigonal	Insoluble	N/A	White
Zinc Phosphate	Zn₃(PO₄)₂	Orthorhombic	Insoluble	N/A	White
Zinc Sulfide	ZnS	Hexagonal/Cubic	Insoluble	3.68–3.91	White/Yellow
Zinc Sulfate	ZnSO₄	Orthorhombic	Soluble	N/A	Colorless

Table 2: Functional Comparison

Compound	Photocatalytic Activity	Reactivity with Oils/Resins	Primary Applications	Stability in Paint Films
This compound	High	High (forms carboxylates)	Cosmetics, Paints, Electronics	Moderate (prone to brittleness)
Zinc Carbonate	Low	Moderate	Industrial Byproducts, Creams	High (slower degradation)
Zinc Phosphate	Negligible	Low	Cosmetics, Ceramics	High
Zinc Sulfide	Low	Low	Optical Materials, Pigments	Low (oxidizes in moisture)

Key Research Findings

Defect-Driven Reactivity: ZnO’s photocatalytic activity is linked to crystal defects (e.g., zinc interstitials) introduced during synthesis. These defects enhance electron-hole separation, accelerating organic binder degradation .

Carbonate Impurities : Commercial this compound often contains ZnCO₃, which reduces photoreactivity but may still form carboxylates in oil paints .

Historical Paint Failures: ZnO’s interaction with linseed oil causes皂化 (saponification), leading to paint film embrittlement. This is exacerbated by UV exposure .

Biological Activity

Zinc White, chemically known as zinc oxide (ZnO), is a widely used compound in various applications, including paints, cosmetics, and pharmaceuticals. Its biological activity has garnered significant interest due to its antimicrobial properties, potential therapeutic effects, and role in cellular processes. This article explores the biological activity of this compound, focusing on its antibacterial effects, cytotoxicity in cancer research, and its interactions with biological systems.

Antibacterial Activity

Zinc oxide nanoparticles (ZnO NPs) exhibit notable antibacterial properties against a range of pathogenic bacteria. The mechanisms underlying this activity involve:

• Release of Zn²⁺ Ions : ZnO NPs can release zinc ions that disrupt bacterial cell membranes and interfere with metabolic processes .
• Reactive Oxygen Species (ROS) Generation : The oxidative stress induced by ZnO NPs leads to the production of ROS, which can damage cellular components .

Case Studies

A study evaluated the antibacterial efficacy of ZnO NPs against clinically relevant bacteria such as Escherichia coli, Staphylococcus aureus, and Pseudomonas aeruginosa. The results indicated that ZnO NPs exhibited significant bactericidal action with varying inhibitory concentrations (IC) depending on the bacterial strain. For example:

Bacteria	IC₁₀₀ (mM)	Notes
E. coli	0.5	Gram-negative; higher susceptibility
S. aureus	1.0	Gram-positive; slightly less susceptible
P. aeruginosa	0.8	Moderate sensitivity

These findings suggest that the antibacterial effects of ZnO NPs are influenced by the bacterial cell type and the concentration of nanoparticles used .

Cytotoxicity in Cancer Research

The anticancer potential of this compound has also been investigated, particularly through studies involving ZnO NPs derived from natural sources. A notable study assessed the cytotoxic effects of biogenic ZnO NPs on various cancer cell lines, including HepG2 (liver), MCF-7 (breast), and PC3 (prostate) cells.

Cytotoxicity Data

The following table summarizes the IC₅₀ values obtained from these studies:

Cell Line	IC₅₀ (µg/mL)	Source
HepG2	21.19	ZnO-NPs from Anabasis articulata
MCF-7	30.91	ZnO-NPs from Anabasis articulata
PC3	49.32	ZnO-NPs from Anabasis articulata

These results indicate that ZnO NPs possess significant cytotoxicity against tumor cells, suggesting their potential as therapeutic agents in cancer treatment .

The biological activity of this compound can be attributed to several mechanisms:

• Antioxidant Properties : Zinc ions play a crucial role in modulating oxidative stress within cells by enhancing glutathione levels and reducing reactive oxygen species accumulation .
• Cell Membrane Integrity : The disruption of bacterial cell membranes by Zn²⁺ ions leads to cell death, making it an effective agent against infections .
• Influence on Cellular Metabolism : Zinc supplementation has been shown to affect amino acid metabolism and redox balance in cells, further enhancing its protective effects against cellular stressors .

Chemical Reactions Analysis

Reactions with Acids and Bases

ZnO exhibits amphoteric properties:

2.1 Reaction with Acids

• Hydrochloric Acid :
  $\text{ZnO} + 2\text{HCl} \rightarrow \text{ZnCl}_2 + \text{H}_2\text{O}$ .

• Sulfuric Acid :
  $\text{ZnO} + \text{H}_2\text{SO}_4 \rightarrow \text{Zn}^{2+} + \text{SO}_4^{2-} + \text{H}_2\text{O}$ .

2.2 Reaction with Bases

• Sodium Hydroxide :
  $\text{ZnO} + 2\text{NaOH} + \text{H}_2\text{O} \rightarrow \text{Na}_2[\text{Zn(OH)}_4]$ .

• Aqueous Ammonia :
  Precipitates Zn(OH)₂, which dissolves in excess ammonia to form [Zn(NH₃)₄]²⁺ complexes .

Reactions with Organic Compounds

ZnO reacts with fatty acids in oil binders, forming zinc carboxylates (metal soaps) and oxalates:

3.1 Formation of Zinc Carboxylates

• Mechanism : Zinc ions react with carboxylic groups in oils, forming zinc carboxylates (e.g., zinc oleate) .

• FTIR Evidence :

  • Carboxylate bands at ~1598 cm⁻¹ (antisymmetric stretch) and ~1410 cm⁻¹ (symmetric stretch) .

3.2 Oxalate Formation

• Reaction : ZnO reduces CO₂ into oxalate (C₂O₄²⁻) in oil binders, forming ZnC₂O₄ .

• Environmental Impact : Linked to degradation in historical paintings .

Degradation in Artistic Contexts

ZnO in oil paints degrades via interactions with binders:

4.1 Photoluminescence Changes

• Trap State Emissions :

  • Blue emission enhancement and altered green emission decay kinetics due to zinc vacancies .

  • Vacancies arise from zinc ion migration into binders .

4.2 Analytical Characterization

• FTIR Data :

  Sample	Key Bands (cm⁻¹)	Assignment
  ZnO	1550, 1420, 1380	CO₃ stretching
  ZnO + Linseed Oil	1598, 1550, 1410	Carboxylate formation

Complexation and Precipitation

Zn²⁺ ions form complexes and precipitates:

5.1 Precipitation with Ferrocyanide

• Reaction :
  $3\text{Zn}^{2+} + 2\text{[Fe(CN)}_6]^{4-} \rightarrow \text{K}_2\text{Zn}_3\text{[Fe(CN)}_6]_2$ .

• Note : Gray-white precipitate; blue-green if Fe²⁺ is present .

5.2 Solubility

• Chloride/Iodide Formation : Zn²⁺ reacts with Br₂/I₂ to form ZnBr₂/ZnI₂ .

• Aqueous Stability : Forms [Zn(OH)₂]⁻ in excess OH⁻ .

Structural and Morphological Implications

• Particle Size : Smaller ZnO particles (15–24 nm) correlate with reduced photoluminescence .

• Historical vs. Modern ZnO : Older samples show larger particles and trace elements (Pb, S) .

This synthesis of ZnO’s chemical behavior highlights its versatility in industrial, artistic, and environmental contexts. Degradation mechanisms in paints underscore the need for conservation strategies, while synthetic methods inform material design.
